

Essential Safety and Operational Guide for 2,3-Dimethylpyridine-d9

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Compound of Interest

Compound Name: 2,3-Dimethylpyridine-d9

Cat. No.: B15556901

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This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Dimethylpyridine-d9** (CAS No. 350818-65-4). The following procedures are based on the safety data for the unlabeled parent compound, 2,3-Dimethylpyridine (2,3-Lutidine), and are designed to ensure the safe handling of this isotopically labeled research chemical.

Hazard Identification and Chemical Properties

2,3-Dimethylpyridine-d9 is a deuterated analog of 2,3-Dimethylpyridine. While specific toxicity data for the deuterated compound is not extensively available, the primary chemical and toxicological properties are expected to be similar to its non-deuterated counterpart. 2,3-Dimethylpyridine is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is known to cause skin and serious eye irritation.[1]

Summary of Chemical and Physical Properties:

Property	Value
Chemical Formula	C ₇ D ₉ N[3]
Molecular Weight	116.21 g/mol [3][4]
Appearance	Colorless to light yellow liquid[5]
Odor	Pungent, fishy[6]
Boiling Point	~163 °C (for unlabeled)[5]
CAS Number	350818-65-4[3][4][7]
Unlabeled CAS No.	583-61-9[4][7][8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[9]

Table of Recommended Personal Protective Equipment:

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. [10]	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be required for tasks with a high splash risk. [10]
Skin and Body Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber). [6] [10]	Inspect gloves for degradation before use. [10] Nitrile gloves are recommended for splash protection. [6] [11] A lab coat or chemical-resistant suit is also required. [6] [10]
Respiratory Protection	NIOSH/MSHA-approved respirator.	Required when working outside of a fume hood or if vapors are generated. An organic vapor respirator cartridge (Type A, Brown) is recommended. [1]

Standard Operating Protocol for Handling

Adherence to a strict handling protocol is crucial for laboratory safety.

Step-by-Step Handling Procedure:

- Ventilation: Always handle **2,3-Dimethylpyridine-d9** inside a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[11\]](#) Ensure the ventilation system is functioning correctly before starting work.
- PPE Donning: Before handling, put on all required PPE as detailed in the table above.
- Container Inspection: Visually inspect the container for any signs of damage or leaks.

- **Dispensing:** When transferring the liquid, use only non-sparking tools and ensure that the container and receiving equipment are grounded to prevent static discharge.[\[1\]](#)[\[12\]](#) Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces and equipment.
- **Storage:** Store the compound in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[6\]](#) Ensure the container is tightly sealed.[\[1\]](#)

Emergency Procedures

Accidental exposure or spills require immediate and appropriate action.

First-Aid Measures:

Exposure Route	First-Aid Action
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention. [11] [13]
Skin Contact	Immediately remove all contaminated clothing. [13] Wash the affected area with plenty of soap and water for at least 15 minutes. [11] If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. [13] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention. [11]
Ingestion	Do NOT induce vomiting. [13] Rinse mouth with water and seek immediate medical attention. [13]

Spill Cleanup Protocol:

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, and remove all sources of ignition.[\[13\]](#)
- Containment: Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite.[\[10\]](#)
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[10\]](#) Use non-sparking tools for collection.[\[1\]](#)
- Decontamination: Clean the spill area with an appropriate solvent and wash thoroughly.
- Waste Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste.[\[10\]](#)

Disposal Plan

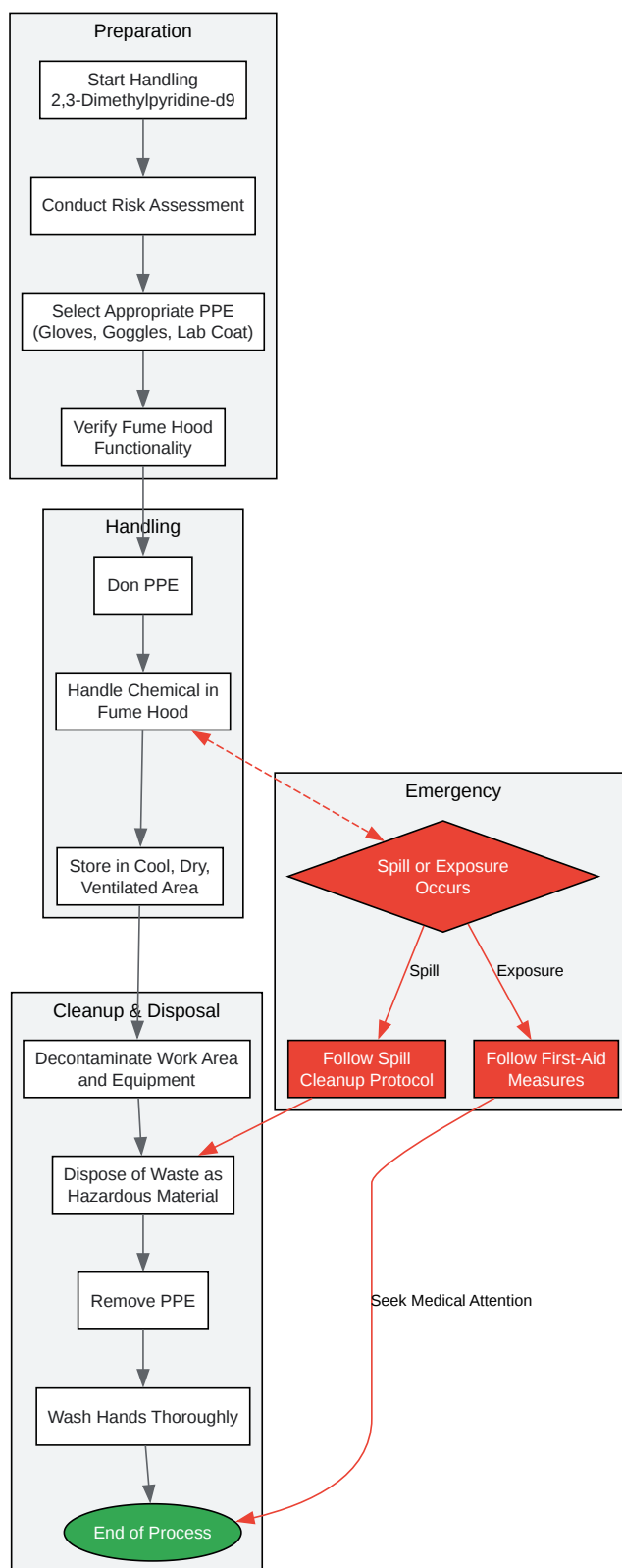
All waste containing **2,3-Dimethylpyridine-d9** must be treated as hazardous waste.

Step-by-Step Disposal Procedure:

- Waste Collection: Collect all waste materials (excess reagent, contaminated absorbents, and disposable PPE) in a designated, compatible, and clearly labeled hazardous waste container.[\[10\]](#)[\[14\]](#) The container must be sealable and airtight.[\[14\]](#)
- Labeling: Label the waste container with the chemical name ("Hazardous Waste: **2,3-Dimethylpyridine-d9**") and a description of the contents.
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste storage area, away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, in accordance with all local, state, and federal regulations.[\[10\]](#)

Operational Workflow Diagram

The following diagram outlines the key decision-making and procedural steps for safely handling **2,3-Dimethylpyridine-d9**.



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Caption: Workflow for safe handling and disposal of **2,3-Dimethylpyridine-d9**.

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